

Oblongine CAS number and chemical identifiers

Author: BenchChem Technical Support Team. Date: December 2025



Oblongine: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical properties, isolation, and biological activities of **Oblongine**, a quaternary benzylisoquinoline alkaloid.

Chemical Identity and Properties

Oblongine, with the CAS number 60008-01-7, is a naturally occurring compound found in plants of the Stephania genus, such as Stephania tetrandra[1]. Its chemical structure and key identifiers are summarized in the tables below.

Table 1: Chemical Identifiers of Oblongine



Identifier	Value	
CAS Number	60008-01-7[1]	
Molecular Formula	C19H24NO3+	
IUPAC Name	(1S)-1-[(4-hydroxyphenyl)methyl]-7-methoxy- 2,2-dimethyl-3,4-dihydro-1H-isoquinolin-2-ium- 8-ol	
InChI	InChI=1S/C19H23NO3/c1-20(2)11-10-14-6-9- 17(23-3)19(22)18(14)16(20)12-13-4-7-15(21)8- 5-13/h4-9,16H,10-12H2,1-3H3, (H-,21,22)/p+1/t16-/m0/s1	
InChlKey	POJZOQWVMMYVBU-INIZCTEOSA-O	
Canonical SMILES	C[N+]1(CCC2=C([C@@H]1CC3=CC=C(C=C3) O)C(=C(C=C2)OC)O)C	

Table 2: Physicochemical Properties of Oblongine

Property	- Value	Source
Molecular Weight	314.4 g/mol	PubChem
Topological Polar Surface Area	52.8 Ų	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	3	PubChem
Complexity	425	PubChem
Formal Charge	1	PubChem

Experimental Protocols



Isolation and Purification of Oblongine from Radix Stephaniae tetrandrae

A detailed method for the isolation of **Oblongine** from the root of Stephania tetrandra has been described. The general workflow involves solvent extraction followed by chromatographic separation.

Experimental Workflow: Isolation of Oblongine



Click to download full resolution via product page

Figure 1: Workflow for the isolation of **Oblongine**.

Methodology:

- Extraction: Pulverized Radix Stephaniae tetrandrae (100 g) is subjected to reflux extraction with 1500 ml of ethanol at 80°C for 5 hours. This process is repeated five times. The collected extracts are combined and filtered.
- Concentration: The filtered ethanol extract is concentrated under vacuum.
- Acid-Base Extraction: The residue is dissolved in a 3% hydrochloric acid solution and then
 extracted with chloroform to remove non-alkaloidal compounds. The acidic aqueous layer is
 then basified to pH 9 with ammonium hydroxide.
- Final Extraction: The basified solution is extracted with chloroform to obtain the crude alkaloid mixture containing **Oblongine**.
- Chromatographic Purification: The crude extract is subjected to column chromatography over silica gel. Elution with a chloroform-methanol (9:1) solvent system yields purified **Oblongine**.

Structural Elucidation



The identification and structural confirmation of the isolated **Oblongine** are performed using a combination of spectroscopic techniques. The identity of the compound is confirmed by comparing the obtained spectral data with literature values.

Techniques Used:

- Infrared (IR) Spectroscopy: To identify functional groups.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H-NMR and 13C-NMR are used to elucidate the detailed molecular structure and connectivity of atoms.

Biological Activity and Mechanism of Action

Studies on the pharmacological effects of **oblongine** chloride have been conducted on isolated guinea-pig smooth muscle and heart tissues[1].

Effects on Smooth Muscle

- Ileum: **Oblongine** chloride demonstrated a concentration-dependent, non-competitive inhibition of contractions induced by acetylcholine in the guinea-pig isolated ileum[1].
- Pulmonary Artery: It also exhibited a concentration-dependent inhibitory effect on the main pulmonary artery[1].

Effects on Cardiac Tissue

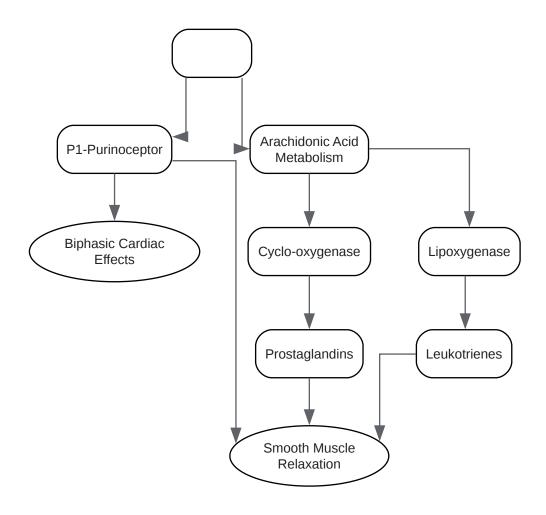
Spontaneously-Beating Atrium: On the spontaneously-beating atrium of the guinea-pig,
 oblongine chloride produced a biphasic effect, with an initial transient negative inotropic effect followed by a sustained positive inotropic effect[1].

Proposed Mechanism of Action

The inhibitory effects of **oblongine** chloride on smooth muscle are suggested to be mediated, at least in part, through P1-purinoceptors. The mechanism may also involve the metabolism of arachidonic acid via both the cyclo-oxygenase and lipoxygenase pathways[1]. The biphasic response in the atrium is also thought to involve purinergic mechanisms[1].



Signaling Pathway: Proposed Mechanism of **Oblongine** Action



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Effects of oblongine chloride, an alkaloid from Leontice leontopetalum on guinea-pig isolated smooth muscle and heart PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Oblongine CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b106143#oblongine-cas-number-and-chemical-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com